

# **Application Notes and Protocols for In Vivo Testing of N-Trans-Sinapoyltyramine**

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Compound of Interest		
Compound Name:	N-Trans-Sinapoyltyramine	
Cat. No.:	B1262869	Get Quote

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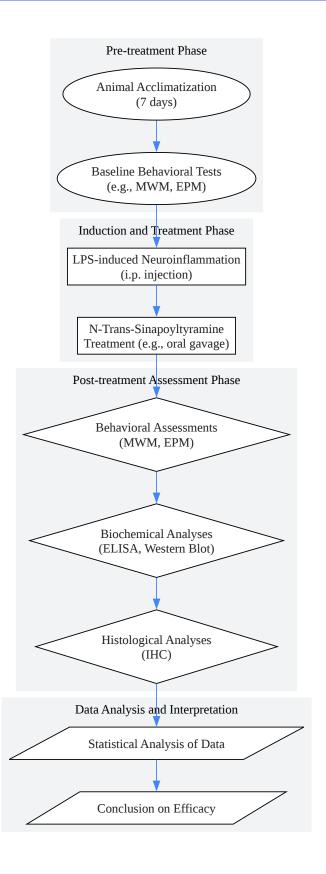
These application notes provide a detailed framework for an experimental in vivo model to investigate the therapeutic potential of **N-Trans-Sinapoyltyramine**, a naturally occurring phenolic amide with known antioxidant, anti-inflammatory, and neuroprotective properties. The proposed primary model is the lipopolysaccharide (LPS)-induced neuroinflammation model in rodents, which is well-established and relevant for studying the anti-inflammatory and neuroprotective effects of novel compounds. An alternative model of amyloid-beta (A $\beta$ )-induced cognitive impairment is also briefly described.

## Experimental Model: Lipopolysaccharide (LPS)-Induced Neuroinflammation

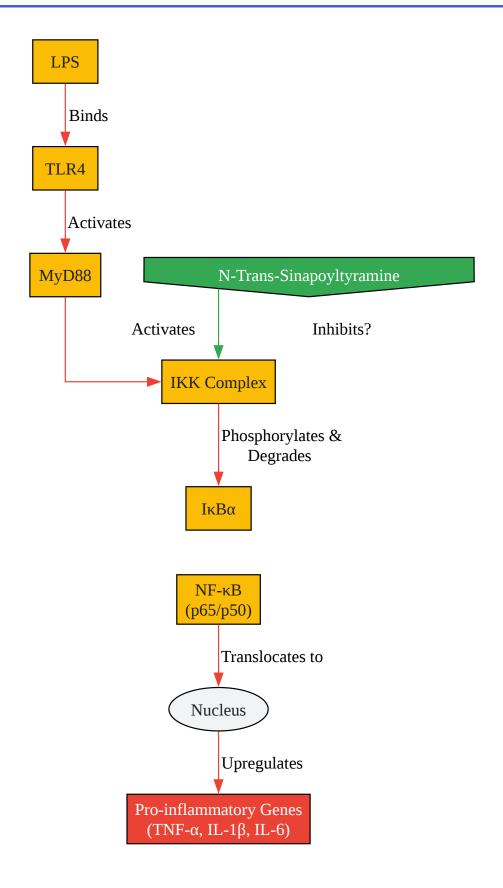
This model is used to mimic the acute neuroinflammatory conditions observed in various neurological disorders. Systemic administration of LPS, a component of the outer membrane of Gram-negative bacteria, triggers a robust inflammatory response in the brain, characterized by the activation of microglia and astrocytes, and the production of pro-inflammatory cytokines.[1]

## Logical Workflow for In Vivo N-Trans-Sinapoyltyramine Efficacy Testing

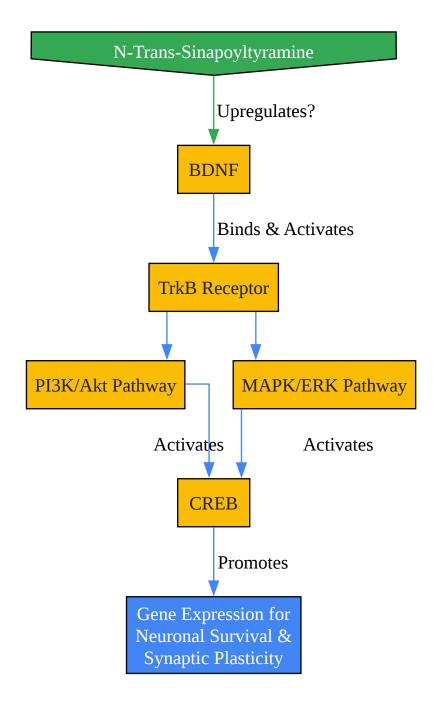












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### References







- 1. Lipopolysaccharide-Induced Model of Neuroinflammation: Mechanisms of Action, Research Application and Future Directions for Its Use PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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